

Comprehensive Characterization of N-t-Boc-Glu-Glu-Val Methyl Ester

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Compound of Interest

Compound Name: *N-T-BOC-GLU-GLU-VAL METHYL
ESTER*

CAS No.: *102601-27-4*

Cat. No.: *B1168460*

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Technical Guide for Drug Development & Synthesis Applications

Introduction & Structural Context

N-t-Boc-Glu-Glu-Val methyl ester is a protected tripeptide derivative often utilized as a fragment in convergent peptide synthesis or as a specific biochemical probe (e.g., in tubulin tyrosination research or protease substrate studies). Its structure combines a lipophilic N-terminal protection group (tert-butyloxycarbonyl, Boc) and a C-terminal methyl ester (OMe) with a potentially polar core sequence of two Glutamic Acid (Glu) residues and a hydrophobic Valine (Val) residue.

Understanding the physical state of this molecule requires distinguishing between its partially protected form (free side-chain carboxyls) and fully protected form (side-chain esters), as this dictates solubility and handling. This guide primarily addresses the C-terminal methyl ester with free glutamic acid side chains (Boc-Glu-Glu-Val-OMe), unless otherwise noted.

Molecular Identity

- Sequence: Boc-L-Glutamyl-L-Glutamyl-L-Valine methyl ester

- Formula (Approx):

(assuming free side chains)

- Molecular Weight: ~503.5 g/mol (Theoretical)
- Structural Features:
 - N-Terminus: Acid-labile Boc group.
 - Core: Acidic, hydrophilic region (Glu-Glu).
 - C-Terminus: Base-labile Methyl Ester (OMe).

Physicochemical Profile

Physical Appearance & Morphology

In its purified solid state, **N-t-Boc-Glu-Glu-Val methyl ester** typically presents as a white to off-white amorphous powder. If crystallized slowly from ethyl acetate/hexane, it may form microcrystalline aggregates.

- Hygroscopicity: Moderate. The presence of free carboxylic acid side chains (if unprotected) increases moisture uptake.
- Melting Point: Typically in the range of 110°C – 145°C (decomposition often occurs near the melting point for Boc-peptides). Note: Exact MP depends heavily on the degree of hydration and residual solvent.

Solubility Matrix

The solubility of this peptide is "amphiphilic" due to the conflict between the hydrophobic protecting groups and the hydrophilic Glu side chains.

Solvent	Solubility Rating	Mechanistic Insight
DMF / DMSO	High	Dipolar aprotic solvents disrupt inter-peptide H-bonds effectively.
Methanol / Ethanol	Moderate to High	Soluble, though ester transesterification is a risk upon prolonged storage.
DCM / Chloroform	Low to Moderate	Restricted. While Boc/OMe promote solubility, free Glu side chains reduce it. Fully protected variants (e.g., Glu(OtBu)) are highly soluble here.
Water (Neutral)	Low	The hydrophobic Boc/Val/OMe groups dominate.
Water (Basic, pH > 8)	High	Deprotonation of Glu side chains () induces micelle formation or complete dissolution.
Diethyl Ether / Hexane	Insoluble	Used for precipitation/trituration of the powder.

Analytical Characterization Protocols

To validate the integrity of **N-t-Boc-Glu-Glu-Val methyl ester** powder, a multi-modal approach is required.

HPLC Purity Profiling

- Objective: Quantify peptide purity and detect deletion sequences (e.g., Boc-Glu-Val-OMe).
- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase:
 - Solvent A: Water + 0.1% TFA (Trifluoroacetic acid).
 - Solvent B: Acetonitrile (ACN) + 0.1% TFA.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 220 nm (peptide bond) and 254 nm (aromatic impurities, if any).
- Expectation: The product should elute as a single sharp peak. Broadening may indicate racemization of the Glu residues.

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (and).
- Critical Check: Look for mass shifts of -100 Da (loss of Boc) or +14 Da (methyl esterification of side chains during synthesis, a common impurity).

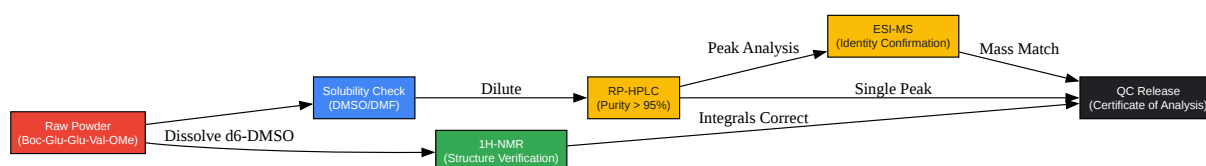
Proton NMR (¹H-NMR)

NMR is the gold standard for verifying the "Boc" and "Methyl Ester" ratio.

- Solvent: DMSO- (prevents aggregation).
- Key Signals:
 - ppm (s, 9H): Boc tert-butyl group.
 - ppm (s, 3H): OMe methyl ester singlet.
 - ppm (d, 6H): Val isopropyl methyls.
 - ppm (broad s): COOH side chains (if free).

Workflow Visualization

The following diagram outlines the logical flow for characterizing the powder.



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Figure 1: Analytical workflow for validating **N-t-Boc-Glu-Glu-Val methyl ester**.

Stability & Handling Directives

Storage Conditions

- Temperature: Store at -20°C. Long-term storage at room temperature can lead to slow hydrolysis of the methyl ester or cyclization of the Glutamic acid side chain (pyroglutamate formation, though less likely with Boc protection).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent moisture absorption.
- Container: Amber glass vials (protect from light, though not strictly photosensitive).

Reactivity Risks

- Acid Sensitivity: The Boc group is highly acid-labile. Avoid exposure to TFA or HCl vapors during storage.
- Base Sensitivity: The Methyl Ester and the peptide backbone are susceptible to hydrolysis or racemization in strong bases.
- Side Chain Cyclization: The free carboxylic acid of the Glu side chain can attack the backbone amide, forming a cyclic imide (Glutarimide) intermediate, especially under

activation conditions.

Synthesis Context (Process Impact)

The physical properties of the powder depend heavily on the final isolation step:

- Lyophilized Powder: Fluffy, high static, rapid dissolution.
- Precipitated Powder (Ether/Hexane): Denser, amorphous, potentially sticky if solvent remains.

Self-Validating Protocol Tip: Before using the powder in a critical assay, perform a "solubility-clarity test": Dissolve 1 mg in 100 µL DMSO. The solution should be crystal clear. Turbidity suggests residual salts or peptide aggregation.

References

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